

m-nitrobenzoyl azide safety precautions and handling

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Compound of Interest

Compound Name: *m*-Nitrobenzoyl azide

Cat. No.: B3051654

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An In-depth Technical Guide to the Safe Handling of **m-Nitrobenzoyl Azide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

m-Nitrobenzoyl azide is an organic azide compound that serves as a valuable reagent in various chemical syntheses. However, like all azides, it is a potentially energetic material that requires careful handling to mitigate risks. Organic azides are known to be sensitive to heat, shock, and friction, and can decompose explosively under certain conditions.[1][2] This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses necessary for the safe use of **m-nitrobenzoyl azide** in a laboratory setting. The information presented is compiled from safety data sheets for structurally similar compounds and general guidelines for handling organic azides.

Hazard Identification and Classification

While a specific GHS classification for **m-nitrobenzoyl azide** is not readily available, based on data for the isomeric p-nitrobenzoyl azide and the general properties of organic azides, the following hazards should be assumed[3]:

- **Flammable Solid:** Organic azides can be flammable and may burn rapidly.[4] Dusts can form explosive mixtures with air.[4]

- Explosive: May be shock-sensitive and can decompose violently when subjected to heat, friction, or pressure.[1][4]
- Acute Toxicity: The toxicological properties have not been fully investigated, but ingestion, inhalation, and skin contact may be harmful.[4][5] The azide functional group is known for its toxicity, which is comparable to cyanide.[2]
- Skin and Eye Irritant: May cause skin irritation, dermatitis, and eye irritation or damage.[4][5]

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of **m-nitrobenzoyl azide** and its isomer, p-nitrobenzoyl azide.

Property	Value	Source
Chemical Name	m-Nitrobenzoyl azide	[6]
Synonyms	Benzoyl azide, m-nitro-	[6]
Molecular Formula	C ₇ H ₄ N ₄ O ₃	[4][5]
Molecular Weight	192.13 g/mol	[5][7]
Appearance	White precipitate/solid	[5][6]
Melting Point	68 °C (crude), 72 °C (p-isomer)	[5][6]
Solubility	Slightly soluble in water	[4][5]
Vapor Density	6.6	[5]
Specific Gravity	>1.0	[4][5]

Handling and Storage

Proper handling and storage procedures are critical to ensure safety when working with **m-nitrobenzoyl azide**.

Safe Handling

- Work in a well-ventilated area, preferably a chemical fume hood.[3][5]
- Use spark-proof tools and explosion-proof equipment.[4][5]
- Ground and bond containers when transferring material to prevent static discharge.[4][5]
- Avoid the formation of dust.[3][5]
- Do not use metal spatulas or other metal utensils to handle the compound, as this can lead to the formation of highly unstable metal azides.[1]
- Avoid contact with skin, eyes, and clothing.[4][5]
- Wash hands thoroughly after handling.[4][5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[3][5]

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][5]
- Store away from incompatible substances such as acids, metallic salts, and strong oxidizing agents.[4][5]
- Keep away from sources of ignition.[5]
- Store in a flammables-area.[5]
- All organic azides should be stored at low temperatures (e.g., -18°C) and protected from light.[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **m-nitrobenzoyl azide**.

PPE Type	Specifications	Source
Eye/Face Protection	Chemical safety goggles or glasses conforming to OSHA 29 CFR 1910.133 or European Standard EN166.	[3] [5]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	[5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if workplace conditions warrant it.	[5] [8]

First Aid Measures

In the event of exposure, immediate medical attention is necessary.

Exposure Route	First Aid Procedure	Source
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.	[3][5]
Skin Contact	Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[5]
Eye Contact	Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.	[5]
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.	[5]

Fire Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam for small fires. For large fires, use water spray, fog, or alcohol-resistant foam.[4]
- **Specific Hazards:** The compound is a flammable solid and dust can form an explosive hazard when exposed to heat or flame.[4][5] Containers may explode in the heat of a fire.[4][5] Hazardous decomposition products include carbon monoxide, carbon dioxide, and nitrogen oxides.[4][5]

- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^[5]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Avoid dust formation and breathing vapors, mist, or gas.^[3] Ensure adequate ventilation and remove all sources of ignition.^[3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[3]
- Containment and Cleaning: Use spark-proof tools and explosion-proof equipment.^[3] Sweep up the material and place it into a suitable, closed container for disposal.^{[3][8]}

Disposal Considerations

- Chemical waste should be disposed of in accordance with local, state, and federal regulations.^[6]
- Azide-containing waste should be collected separately and clearly labeled.^[2]
- Do not mix azide waste with acidic wastes, as this can generate highly toxic and explosive hydrazoic acid.^[1]
- Whenever possible, organic azides should be converted to a more stable derivative, such as an amine, before disposal.^[1]

Experimental Protocol: Synthesis of m-Nitrobenzazide

The following protocol is adapted from Organic Syntheses.^[6]

A. m-Nitrobenzoyl chloride

- In a 1-liter round-bottomed flask, place 200 g (1.2 moles) of crude m-nitrobenzoic acid and 500 g (300 ml, 4.2 moles) of thionyl chloride.

- Fit the flask with a reflux condenser equipped with a calcium chloride drying tube leading to a gas-absorption trap.
- Heat the mixture on a steam bath for 3 hours.
- Set the condenser for downward distillation and distill off the excess thionyl chloride at the temperature of the steam bath.

B. m-Nitrobenzazide

- In a 2-liter round-bottomed flask with a mechanical stirrer, dissolve 78 g (1.2 moles) of sodium azide in 500 ml of water.
- Maintain the flask in a water bath at 20–25°C.
- While stirring, add a solution of 185.5 g (1 mole) of m-nitrobenzoyl chloride in 300 ml of acetone (previously dried) over about 1 hour. m-Nitrobenzazide will precipitate as a white solid.
- Continue stirring for 30 minutes after the addition is complete.
- Add 500 ml of water and stir for an additional 30 minutes.
- Collect the azide by suction filtration, wash it with water, and allow it to air dry. The yield of the crude product (m.p. 68°C) is approximately 189 g (98%).

Note: This reaction should be performed in a hood as small amounts of volatile and highly toxic hydrazoic acid may be liberated.^[6]

Visual Workflow and Diagrams

Logical Workflow for Handling a Chemical Spill

The following diagram outlines the logical steps to be taken in the event of a **m-nitrobenzoyl azide** spill.

Caption: Workflow for **m-nitrobenzoyl azide** spill response.

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